Technical Profile: 2-Phenylpropane-1-sulfonyl Chloride[1][2]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Phenylpropane-1-sulfonyl chloride*
CAS No.:	*102879-16-3*
Cat. No.:	*B3374656*

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Chemical Identity & Physicochemical Profile

2-Phenylpropane-1-sulfonyl chloride is a primary alkanesulfonyl chloride characterized by a

-branched alkyl chain bearing a phenyl ring. Unlike the more common para-toluenesulfonyl chloride (Tos-Cl), where the sulfur is attached directly to the aromatic ring, this compound features a methylene spacer (

) separating the sulfonyl group from the chiral center at the

-position.

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Property	Data
IUPAC Name	2-Phenylpropane-1-sulfonyl chloride
CAS Registry Number	102879-16-3
Molecular Formula	
Molecular Weight	218.70 g/mol
Physical State	Colorless to pale yellow liquid
Solubility	Soluble in DCM, THF, EtOAc; Hydrolyzes in water
Chirality	Contains one stereocenter at C2.[1][2] Typically supplied as a racemate unless custom synthesized.
Reactivity Class	Electrophile (Soft S-center); Moisture Sensitive; Corrosive

Structural Significance

The presence of the phenyl group at the

-position (C2) introduces significant steric bulk compared to linear alkanesulfonyl chlorides. This influences the rate of nucleophilic attack at the sulfur atom and dictates the folding of resulting sulfonamides in protein binding pockets, making it a valuable "linker" scaffold in fragment-based drug discovery (FBDD).

Synthetic Routes & Manufacturing

Direct chlorosulfonation of cumene (isopropylbenzene) predominantly yields para-isopropylbenzenesulfonyl chloride due to electrophilic aromatic substitution rules. Therefore, the synthesis of the aliphatic **2-phenylpropane-1-sulfonyl chloride** requires indirect methods to install the

group on the primary carbon.

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Method A: Oxidative Chlorination of Thiols (Preferred Lab Scale)

This method is preferred for its mild conditions and high regioselectivity, avoiding aromatic chlorination.

- Precursor Synthesis: 2-Phenyl-1-propanol is converted to the corresponding bromide or tosylate, then displaced with thiourea to form the isothiouronium salt, which is hydrolyzed to 2-phenylpropane-1-thiol.
- Oxidative Chlorination: The thiol is treated with chlorine gas (

) or N-chlorosuccinimide (NCS) in the presence of water/acid.

Method B: Grignard-Sulfur Dioxide Exchange

Suitable for anhydrous workflows where thiol odor is prohibitive.

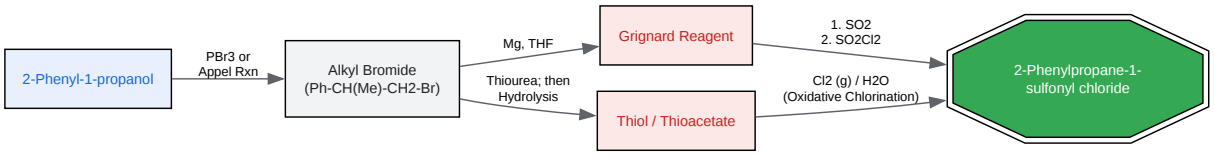
- Formation of the Grignard reagent from 1-bromo-2-phenylpropane (

).
- Capture with

  to form the magnesium sulfinate.
- Chlorination with

  (sulfuryl chloride) or NCS.

Visualization: Synthetic Workflow



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Caption: Divergent synthetic pathways from the alcohol precursor. The oxidative chlorination route (bottom) is generally higher yielding for this substrate.

Reactivity & Mechanistic Insights

The reactivity of **2-phenylpropane-1-sulfonyl chloride** is dominated by the electrophilicity of the sulfur(VI) atom. However, the presence of

-protons enables a competing elimination pathway (Sulfene mechanism) that researchers must control.

Nucleophilic Substitution (Sulfonylation)

Primary Pathway: Reaction with amines (primary/secondary) or alcohols to form sulfonamides or sulfonate esters.

- Mechanism:

  -like attack at sulfur.[3]

- Protocol Note: Due to the

  -branching (phenyl group), the approach of the nucleophile is sterically slightly impeded compared to linear analogs (e.g., ethanesulfonyl chloride). Reactions may require slightly longer times or stronger bases (e.g., DMAP catalysis).

Competing Pathway: Sulfene Elimination

Alkanesulfonyl chlorides with

-hydrogens are prone to

-like elimination in the presence of strong tertiary amine bases (like Triethylamine), generating a transient sulfene intermediate (

).

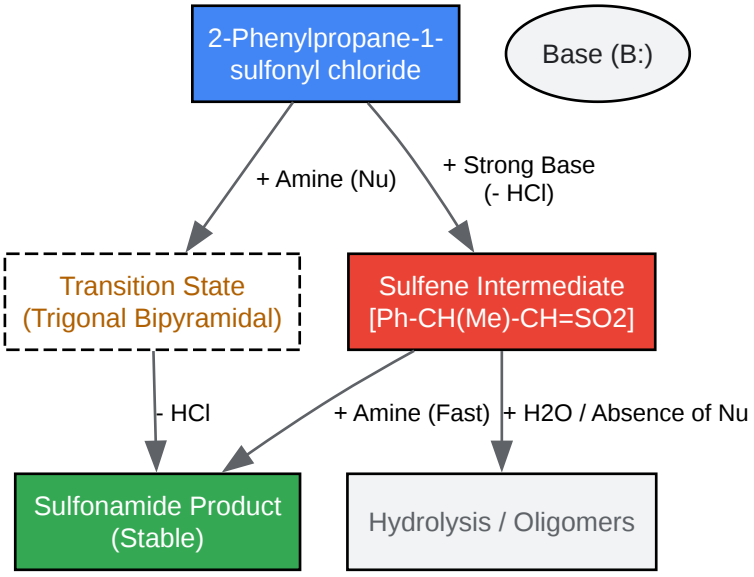
- Risk: If the amine nucleophile is bulky or the base is too strong, the sulfene intermediate may undergo side reactions (oligomerization or hydrolysis) rather than coupling.

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- Mitigation: Use Pyridine (weaker base) or a biphasic system (

) to favor direct substitution over sulfene formation.

Visualization: Reaction Pathways



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Caption: Dual reactivity pathways. Direct substitution is preferred; Sulfene formation (red) occurs with strong bases and can lead to side products.

Experimental Protocol: Sulfonamide Synthesis

Standard Operating Procedure for coupling with a secondary amine.

Reagents:

- **2-Phenylpropane-1-sulfonyl chloride** (1.0 equiv)
- Amine (1.1 equiv)
- Pyridine (2.0 equiv) or TEA (1.5 equiv)
- Dichloromethane (DCM), Anhydrous[4]

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Procedure:

- Preparation: Dissolve the amine in anhydrous DCM (0.2 M concentration) under an inert atmosphere (

  or Ar). Add the base.

- Addition: Cool the solution to

  . Add the sulfonyl chloride dropwise (neat or dissolved in minimal DCM). Cooling is critical to suppress sulfene formation.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC or LCMS.

- Workup: Quench with 1M HCl (to remove excess amine/pyridine). Extract with DCM.[4] Wash organic layer with Sat. ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  and Brine.

- Purification: Dry over

  , concentrate, and purify via flash chromatography (Hexane/EtOAc).

Applications in Drug Discovery

In medicinal chemistry, this moiety serves as a bioisostere and a pharmacophore linker.[5]

- Chiral Recognition: The C2 stereocenter allows for the exploration of chiral space. One enantiomer often shows superior binding affinity due to the specific orientation of the phenyl ring in hydrophobic pockets.

- Metabolic Stability: Unlike benzenesulfonamides, the methylene spacer (

) interrupts conjugation. This alters the

  of the sulfonamide

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(typically 10-11 for alkyl sulfonamides vs 9-10 for aryl), potentially improving cell permeability and reducing metabolic clearance via aromatic hydroxylation.

- Fragment Linking: Used to link amines to hydrophobic domains (the phenyl isopropyl tail) in Fragment-Based Drug Design (FBDD).

Safety & Handling

- Hazards: Corrosive (Causes severe skin burns and eye damage). Lachrymator.
- Storage: Store at ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  under inert gas. Moisture sensitive (hydrolyzes to sulfonic acid and HCl).[6]
- Incompatibility: Water, Alcohols (unless intended), Strong Oxidizers, Strong Bases.

References

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